

Pneumocystis jirovecii pneumonia prophylaxis with parsaclisib

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Parsaclisib

CAS No.: 1426698-88-5

Cat. No.: S005713

Get Quote

Protocol for PJP Prophylaxis with Parsaclisib

The table below summarizes the core recommendations for PJP prophylaxis when treating patients with **parsaclisib**, based on clinical trial protocols.

Aspect	Recommendation	Rationale / Evidence Source
Mandatory Status	Required for all patients [1]	Integrated into trial protocol as a standard safety measure.
Prophylaxis Agent	Standard PJP prophylaxis regimen [1]	Although not specified in results, Trimethoprim-sulfamethoxazole (TMP-SMX) is typically first-line per guidelines [2] [3].
Duration of Prophylaxis	While on parsaclisib + for 2 to 6 months after the last dose [1]	Protects patients during and after immunosuppressive therapy.
Supporting Evidence	CITADEL-101 (NCT02018861) & CITADEL-204 (NCT03144674) trials [4] [1]	Protocol amendment in CITADEL-101 made prophylaxis mandatory; CITADEL-204 confirmed its use.

Supporting Clinical Trial Data and Safety Profile

The recommendation for PJP prophylaxis is based on the mechanism of PI3K δ inhibitors and the safety profile observed in **parsaclisib** trials.

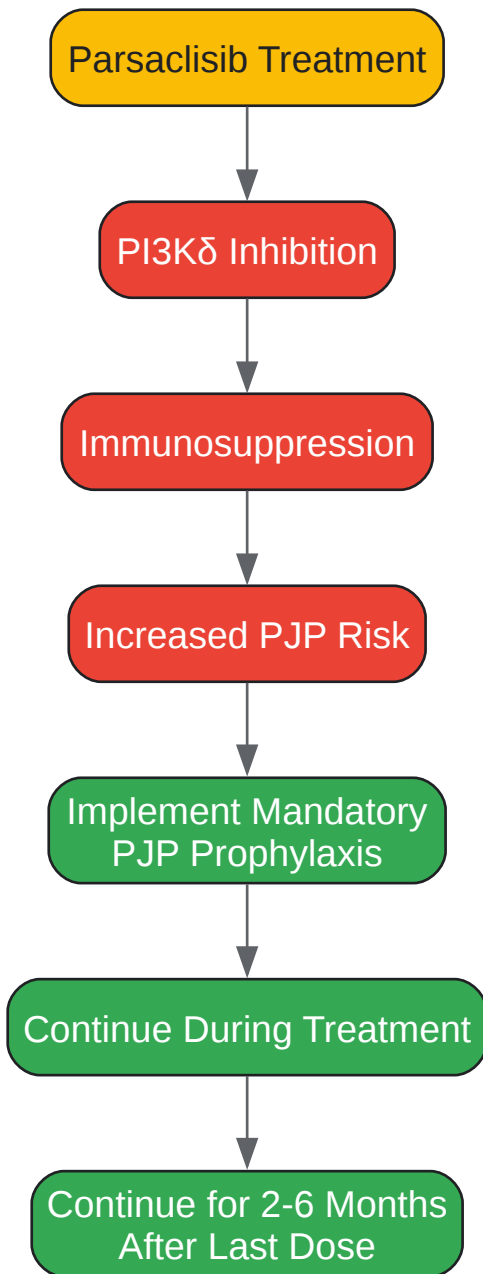
- **Mechanism of Risk:** PI3K δ is critically involved in B-cell and T-cell immune function. Its inhibition by **parsaclisib** can lead to immunosuppression, thereby increasing susceptibility to opportunistic infections like PJP [4].
- **Clinical Trial Protocol:** An amendment (dated 3 May 2017) to the phase 1/2 CITADEL-101 study (**NCT02018861**) mandated that "ongoing and newly enrolled patients were required to take prophylactic treatment for *Pneumocystis jiroveci* pneumonia (PJP)" [4]. This practice was carried forward into the phase 2 CITADEL-204 study.
- **Safety Data:** In the CITADEL-204 study, which required PJP prophylaxis, the most common grade ≥ 3 treatment-emergent adverse events were diarrhea (12.0%), neutropenia (9.0%), and pneumonia (9.0%). No specific PJP events were reported among these, supporting the effectiveness of the prophylactic measure [1].

Application Notes for Researchers

- **Agent Selection:** While the **parsaclisib** trials refer to a "standard" regimen, the **2025 EQUAL Pneumocystis Score** guidelines confirm **Trimethoprim-sulfamethoxazole (TMP-SMX)** as the first-choice prophylactic agent due to its high efficacy [2] [3].
- **Patient Population Awareness:** Be aware that PJP is a rising concern in non-HIV patients with iatrogenic immunosuppression, such as those receiving drugs for hematological malignancies. The mortality rate in this population is significantly higher than in HIV-positive patients [2].
- **Monitoring is Key:** Even with prophylaxis, clinicians should maintain a high index of suspicion for PCP in any patient presenting with the clinical triad of **fever, dyspnea, and cough**, and initiate prompt diagnostic procedures [2].

Risk Management Workflow

The following diagram illustrates the logical pathway for managing PJP risk in patients receiving **parsaclisib**, from recognizing the cause to implementing and maintaining prophylaxis.



[Click to download full resolution via product page](#)

Experimental Protocol Summary

For the CITADEL-204 trial, the PJP prophylaxis protocol was as follows [1]:

- **Patient Population:** Patients with relapsed or refractory Marginal Zone Lymphoma (MZL) receiving **parsaclisib** monotherapy.
- **Intervention:** All patients were required to receive a standard PJP prophylaxis regimen.

- **Duration:** Prophylaxis was administered **while receiving parsacalisib** and for **2 to 6 months after the last dose**.
- **Outcome:** This measure was part of a comprehensive safety management plan that resulted in an overall manageable safety profile for **parsacalisib**.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. A phase 2 study of the PI3K δ inhibitor parsacalisib in relapsed ... [pmc.ncbi.nlm.nih.gov]
2. The 2025 EQUAL Pneumocystis Score—an ECMM tool to ... [pmc.ncbi.nlm.nih.gov]
3. Pneumocystis pneumonia in thoracic organ transplantation [sciencedirect.com]
4. Parsacalisib, a potent and highly selective PI3K δ inhibitor, in ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Pneumocystis jirovecii pneumonia prophylaxis with parsacalisib].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b005713#pneumocystis-jirovecii-pneumonia-prophylaxis-with-parsacalisib>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com